

Technical Guide: 1-(Chloroacetyl)-2-methyl-5-nitroindoline and Derivatives

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Compound of Interest

Compound Name: 1-(Chloroacetyl)-2-methyl-5-nitroindoline

CAS No.: 887572-47-6

Cat. No.: B1393969

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Executive Summary

1-(Chloroacetyl)-2-methyl-5-nitroindoline is a specialized bicyclic intermediate belonging to the N-acylated indoline family. While its non-nitro parent (1-(chloroacetyl)-2-methylindoline) is well-documented in herbicide safener technology and pharmaceutical synthesis, the 5-nitro derivative represents a critical functional scaffold for Structure-Activity Relationship (SAR) studies.

The presence of the 5-nitro group (electron-withdrawing, reducible) and the N-chloroacetyl moiety (highly reactive electrophile) makes this compound a versatile "dual-handle" building block. It is primarily used to access 1,5-disubstituted indoline libraries or as a precursor for fused tricyclic systems (e.g., pyrrolo[1,2-a]indoles) via cyclization.

Chemical Identity & CAS Registry

Due to the specialized nature of this intermediate, it is frequently generated in situ or as a custom synthesis product rather than a bulk commodity. Consequently, it may not possess a

widely indexed CAS number in public commercial registries. Researchers must often rely on the CAS numbers of its stable precursors.

Target Compound Data

Attribute	Detail
Chemical Name	1-(2-Chloroacetyl)-2-methyl-5-nitroindoline
IUPAC Name	1-(2-chloroacetyl)-2-methyl-5-nitro-2,3-dihydro-1H-indole
Molecular Formula	C ₁₁ H ₁₁ ClN ₂ O ₃
Molecular Weight	254.67 g/mol
Predicted LogP	~1.8 - 2.2
CAS Number	Not Widely Listed (Treat as Custom Synthesis)

Key Precursors & Analogs (Anchors)

Use these verified CAS numbers for procurement and regulatory filing of starting materials.

Compound	CAS Number	Role
2-Methyl-5-nitroindoline	133059-34-4 (or 7570-55-0 generic)	Core Scaffold / Starting Material
Chloroacetyl Chloride	79-04-9	Acylating Agent
2-Methylindoline	1020-96-8	Parent Backbone (Pre-Nitration)
1-(Chloroacetyl)-2-methylindoline	25230-22-6	Non-Nitro Analog (Reference Standard)

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Scientist's Note: If you cannot source 2-methyl-5-nitroindoline directly, you must synthesize it via the nitration of 2-methylindoline using standard mixed acid protocols (H_2SO_4/HNO_3) at controlled temperatures (0–5°C) to favor the 5-position over the 7-position.

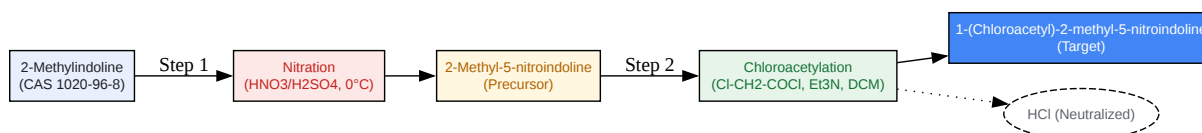
Synthetic Pathway & Mechanism

The synthesis of **1-(Chloroacetyl)-2-methyl-5-nitroindoline** proceeds via a classic Schotten-Baumann acylation or a base-catalyzed nucleophilic acyl substitution.

Reaction Mechanism

- **Nucleophilic Attack:** The lone pair on the indoline nitrogen attacks the carbonyl carbon of chloroacetyl chloride.
- **Elimination:** The tetrahedral intermediate collapses, expelling the chloride ion.
- **Neutralization:** The base (Triethylamine or K_2CO_3) neutralizes the generated HCl to drive the equilibrium forward and prevent acid-catalyzed side reactions.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthetic pathway from the commercially available 2-methylindoline to the target nitro-derivative.

Experimental Protocol (Self-Validating)

This protocol is designed for a 10 mmol scale. It includes built-in checkpoints (QC) to ensure integrity.

Materials

- 2-Methyl-5-nitroindoline (1.78 g, 10 mmol)
- Chloroacetyl chloride (1.24 g, 11 mmol, 1.1 eq)
- Triethylamine (Et₃N) (1.52 g, 15 mmol, 1.5 eq)
- Dichloromethane (DCM) (anhydrous, 50 mL)

Step-by-Step Methodology

- Setup: Purge a 100 mL round-bottom flask with nitrogen. Add 2-methyl-5-nitroindoline and DCM. Stir until fully dissolved.
- Base Addition: Add Triethylamine in one portion. Cool the mixture to 0°C using an ice bath.
 - Why: Cooling prevents the highly reactive acid chloride from hydrolyzing with ambient moisture or causing bis-acylation.
- Acylation: Add Chloroacetyl chloride dropwise over 15 minutes via a syringe or addition funnel.
 - Observation: A white precipitate (Et₃N·HCl) should form immediately, confirming the reaction is proceeding.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2 hours.
- QC Checkpoint 1 (TLC): Spot the reaction mixture against the starting material (50% EtOAc/Hexane).
 - Success Criteria: Complete disappearance of the starting amine (lower R_f) and appearance of the amide product (higher R_f).

- Workup:
 - Quench with water (20 mL).
 - Wash the organic layer with 1M HCl (2 x 20 mL) to remove unreacted amine and base.
 - Wash with saturated NaHCO_3 (20 mL) and Brine (20 mL).
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or Ethanol/Water if the crude solid is colored (yellow/orange due to nitro group).

Derivatives & Applications

The utility of **1-(Chloroacetyl)-2-methyl-5-nitroindoline** lies in its ability to be derivatized into potent pharmacological agents.

A. Nucleophilic Substitution (The "Warhead" Approach)

The terminal chloride is a good leaving group. It can be displaced by amines, thiols, or phenols to create Glycinamide derivatives.

- Reaction: Target + Secondary Amine (R_2NH)

1-(2-aminoacetyl)-2-methyl-5-nitroindoline.
- Application: This motif is common in local anesthetics (lidocaine analogs) and anti-arrhythmic agents.

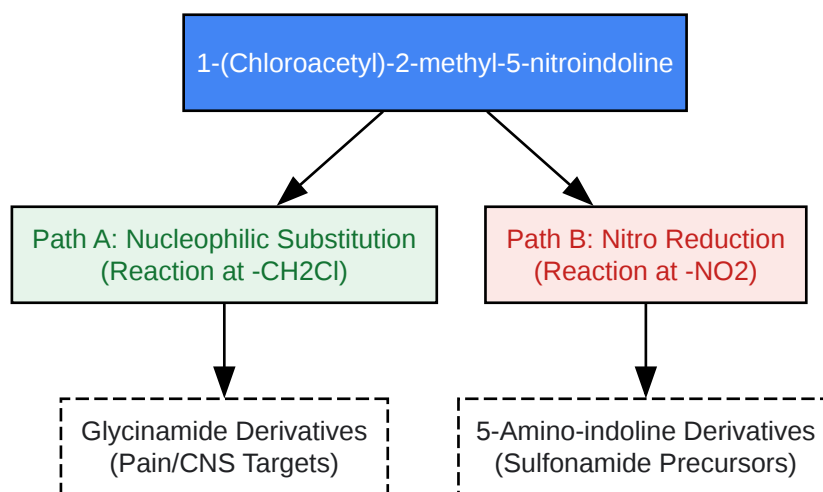
B. Nitro Reduction (The "Indapamide" Route)

Reduction of the 5-nitro group yields the 5-amino derivative.

- Reagents: $\text{H}_2/\text{Pd-C}$, $\text{Fe}/\text{NH}_4\text{Cl}$, or SnCl_2 .
- Product: 1-(Chloroacetyl)-5-amino-2-methylindoline.

- Significance: The amino group can then be sulfonated (reaction with sulfonyl chlorides) to generate sulfonamide diuretics similar to Indapamide.

Visualization: Derivative Logic



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Figure 2: Divergent synthesis pathways for creating functional libraries from the core scaffold.

Safety & Handling (MSDS Summary)

As a Senior Scientist, I must emphasize that this compound combines the hazards of alkylating agents and nitro-aromatics.

- Skin/Eye Contact: The chloroacetyl group is a potent lachrymator and skin irritant. It can cause severe burns. Double-gloving (Nitrile) is mandatory.
- Inhalation: Handle only in a fume hood. The precursor (Chloroacetyl chloride) is highly toxic by inhalation.
- Stability: Store in a cool, dry place. The compound is sensitive to hydrolysis if left in moist air for extended periods.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 13936, 2-Methylindoline. Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier for Chloroacetyl chloride (CAS 79-04-9). Retrieved from [[Link](#)]
- U.S. Patent 3,565,911.Indoline Derivatives and Process for their Preparation. (Foundational patent describing N-acylation of indolines for pharmaceutical use).
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